

Foreword: A Modern Approach to Molecular Characterization

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Compound of Interest

Compound Name: (5-Phenyl-1,3-oxazol-4-yl)methanol

CAS No.: 352018-88-3

Cat. No.: B1586419

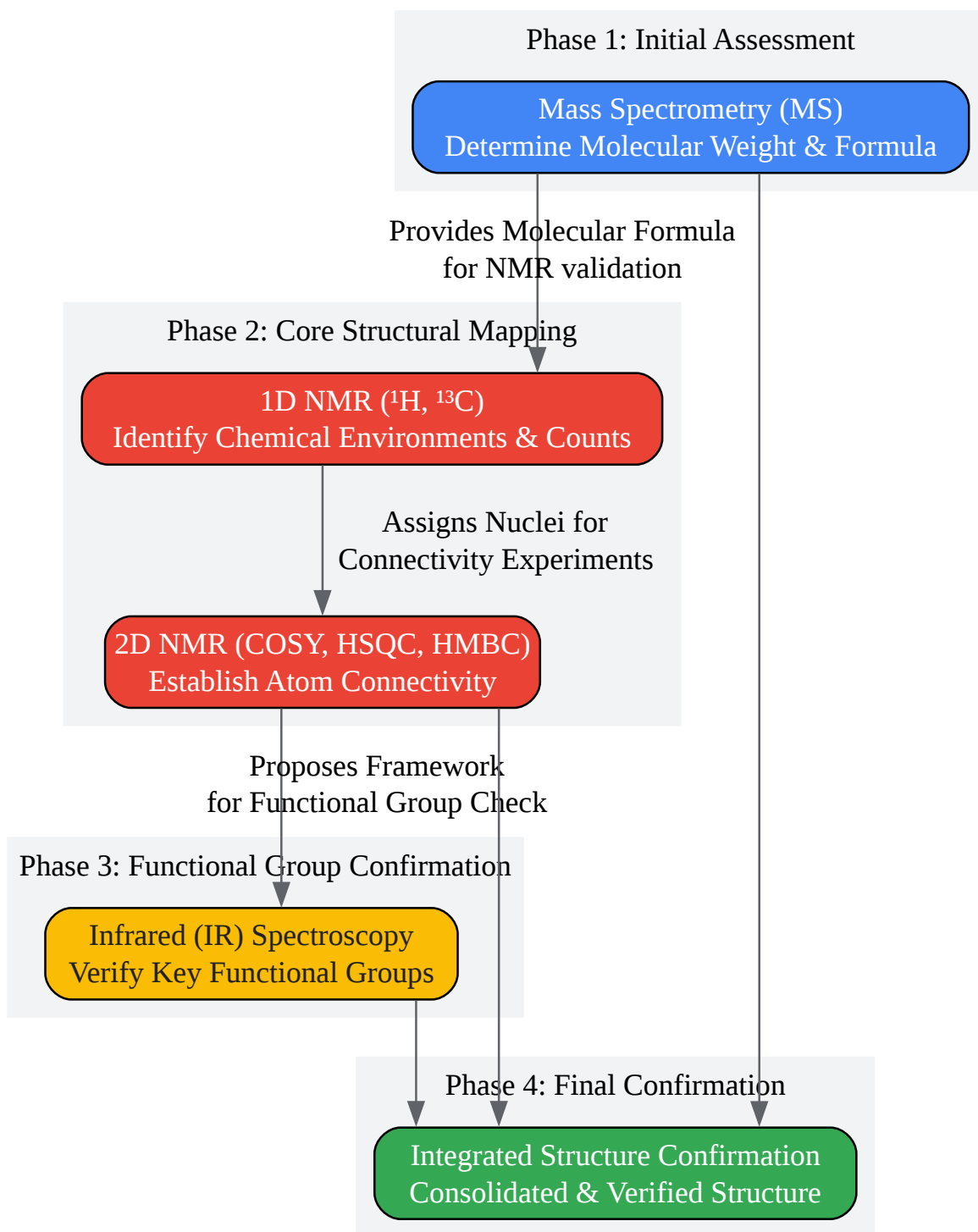
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In the landscape of drug discovery and materials science, the unambiguous determination of a molecule's structure is the bedrock upon which all further research is built. Heterocyclic compounds, particularly those containing oxazole scaffolds, are of immense interest due to their prevalence in pharmacologically active agents and natural products.^{[1][2]} **(5-Phenyl-1,3-oxazol-4-yl)methanol** is a key synthetic intermediate whose structural integrity must be rigorously verified.

This guide eschews a simplistic, linear checklist in favor of a holistic and integrated analytical strategy. As field-seasoned scientists, we understand that structure elucidation is not merely about data collection; it is an exercise in deductive reasoning, where each piece of spectroscopic evidence corroborates and validates the others. Herein, we present a comprehensive workflow, grounded in authoritative principles, to definitively confirm the molecular structure of **(5-Phenyl-1,3-oxazol-4-yl)methanol**, providing the causality behind our experimental choices and the logic of our interpretations.

Chapter 1: The Strategic Workflow for Unambiguous Structure Determination

The modern elucidation of a small organic molecule is a multi-pronged attack, leveraging techniques that probe different aspects of the molecular architecture.^{[3][4]} Our strategy begins with a broad assessment of molecular weight and elemental formula via Mass Spectrometry (MS), proceeds to a detailed mapping of the atomic framework with Nuclear Magnetic Resonance (NMR) spectroscopy, and is finally confirmed by the identification of specific functional groups using Infrared (IR) Spectroscopy. This integrated approach ensures a self-validating system where the conclusions from one technique are reinforced by the others.^{[5][6]}



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Caption: Integrated workflow for structure elucidation.

Chapter 2: Mass Spectrometry (MS) – Determining the Molecular Blueprint

Expertise & Experience: The initial and most critical step is to ascertain the molecule's mass and elemental composition. While low-resolution MS provides nominal mass, High-Resolution Mass Spectrometry (HRMS) is indispensable. By measuring the mass-to-charge ratio (m/z) to four or more decimal places, HRMS provides an unambiguous molecular formula, drastically constraining the number of possible structures and validating the synthetic outcome.^[5]

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Dissolve ~0.1 mg of **(5-Phenyl-1,3-oxazol-4-yl)methanol** in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- **Ionization:** Utilize Electrospray Ionization (ESI) in positive ion mode. ESI is a soft ionization technique that typically preserves the molecule, yielding a prominent protonated molecular ion $[M+H]^+$.
- **Analyzer:** Employ a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap instrument.
- **Data Acquisition:** Acquire the spectrum over a mass range of m/z 50-500. Calibrate the instrument using a known standard to ensure high mass accuracy.

Data Interpretation & Trustworthiness

For a molecular formula of $C_{10}H_9NO_2$, the expected monoisotopic mass is 175.0633 g/mol .

Ion Species	Expected Exact m/z	Interpretation
$[M+H]^+$	176.0706	Protonated Molecular Ion. The primary evidence for the molecular weight.
$[M+Na]^+$	198.0526	Sodium adduct, commonly observed with ESI.
$[M-H_2O+H]^+$	158.0600	Loss of water from the hydroxymethyl group.
$[M-CH_2OH+H]^+$	146.0600	Loss of the hydroxymethyl radical followed by protonation.

Fragmentation Analysis: The fragmentation pattern provides a structural fingerprint. In Electron Ionization (EI) or tandem MS (MS/MS) experiments, characteristic cleavages are expected. The stability of the aromatic and heterocyclic rings means fragmentation will likely initiate at the substituent.^{[7][8]}

- **Loss of Hydroxymethyl Group:** The C-C bond between the oxazole ring and the methanol group is a likely cleavage point, leading to a fragment corresponding to the 5-phenyl-oxazole cation.
- **Ring Fragmentation:** Oxazole rings can undergo characteristic cleavages, often involving the loss of CO or HCN, providing further structural clues.^[7]

Chapter 3: Nuclear Magnetic Resonance (NMR) – Assembling the Connectivity Map

Expertise & Experience: NMR is the definitive technique for mapping the carbon-hydrogen framework.^[6] A full suite of 1D and 2D experiments is non-negotiable for an airtight structural proof. ^1H NMR provides information on the number and environment of protons, ^{13}C NMR does the same for carbon, and 2D experiments like COSY, HSQC, and HMBC reveal how these atoms are connected.^[9]

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00).
- **¹H NMR Acquisition:** Acquire a standard proton spectrum.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled carbon spectrum.
- **2D NMR Acquisition:** Perform COSY, HSQC, and HMBC experiments using standard pulse programs. Optimize the HMBC experiment to detect correlations over 2-3 bonds (~8 Hz).

Data Interpretation: A Self-Validating System

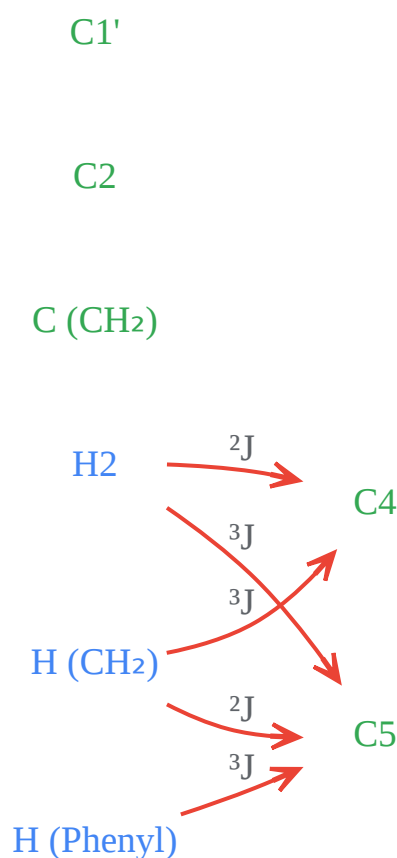
¹H and ¹³C NMR Data Summary:

Atom Position	Predicted ¹ H Shift (δ , ppm)	Multiplicity	Integration	Predicted ¹³ C Shift (δ , ppm)	HSQC Correlation
H2	~8.1	Singlet	1H	C2: ~151	Yes
-CH ₂ -	~4.8	Singlet	2H	-CH ₂ -: ~56	Yes
-OH	~2.5 (variable)	Broad Singlet	1H	-	No
H2'/H6'	~7.7	Multiplet	2H	C2'/C6': ~126	Yes
H3'/H5'	~7.4	Multiplet	2H	C3'/C5': ~129	Yes
H4'	~7.5	Multiplet	1H	C4': ~131	Yes
C4	-	-	-	C4: ~138	No
C5	-	-	-	C5: ~148	No
C1'	-	-	-	C1': ~127	No

Note: Chemical shifts are predictive and can vary based on solvent and concentration.

2D NMR - The Connectivity Proof:

- COSY (Correlation Spectroscopy): Reveals proton-proton couplings. We expect to see correlations between the aromatic protons on the phenyl ring ($H_{2'}/H_{3'}$, $H_{3'}/H_{4'}$, etc.), confirming the presence of the phenyl spin system. No other correlations are expected due to the isolation of other protons.
- HSQC (Heteronuclear Single Quantum Coherence): Directly links each proton to the carbon it is attached to. This is the primary method for assigning the protonated carbons in the table above.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the key experiment for connecting the molecular fragments. It reveals 2- and 3-bond correlations between protons and carbons, building the complete molecular skeleton.



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Caption: Key HMBC correlations confirming the molecular backbone.

The HMBC spectrum provides the definitive proof:

- -CH₂OH to Ring: The methylene protons (~4.8 ppm) will show a 2-bond correlation to C4 and a 3-bond correlation to C5, unequivocally placing the hydroxymethyl group at the C4 position.
- Phenyl to Ring: The ortho-protons of the phenyl ring (H2'/H6' at ~7.7 ppm) will show a 3-bond correlation to C5, confirming the phenyl group's position.
- Oxazole Core: The lone oxazole proton (H2 at ~8.1 ppm) will show correlations to both C4 and C5, locking in the core structure.

Chapter 4: Infrared (IR) Spectroscopy – Fingerprinting the Functional Groups

Expertise & Experience: IR spectroscopy provides rapid confirmation of the key functional groups predicted by the structure derived from MS and NMR.^[10] Its value lies in its ability to quickly verify the presence of the hydroxyl (-OH) group and confirm the aromatic nature of the molecule, serving as a final check on the proposed structure.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition: Record the spectrum, typically from 4000 cm⁻¹ to 600 cm⁻¹.
- Background Correction: Perform a background scan of the empty ATR crystal to subtract atmospheric and instrument signals.

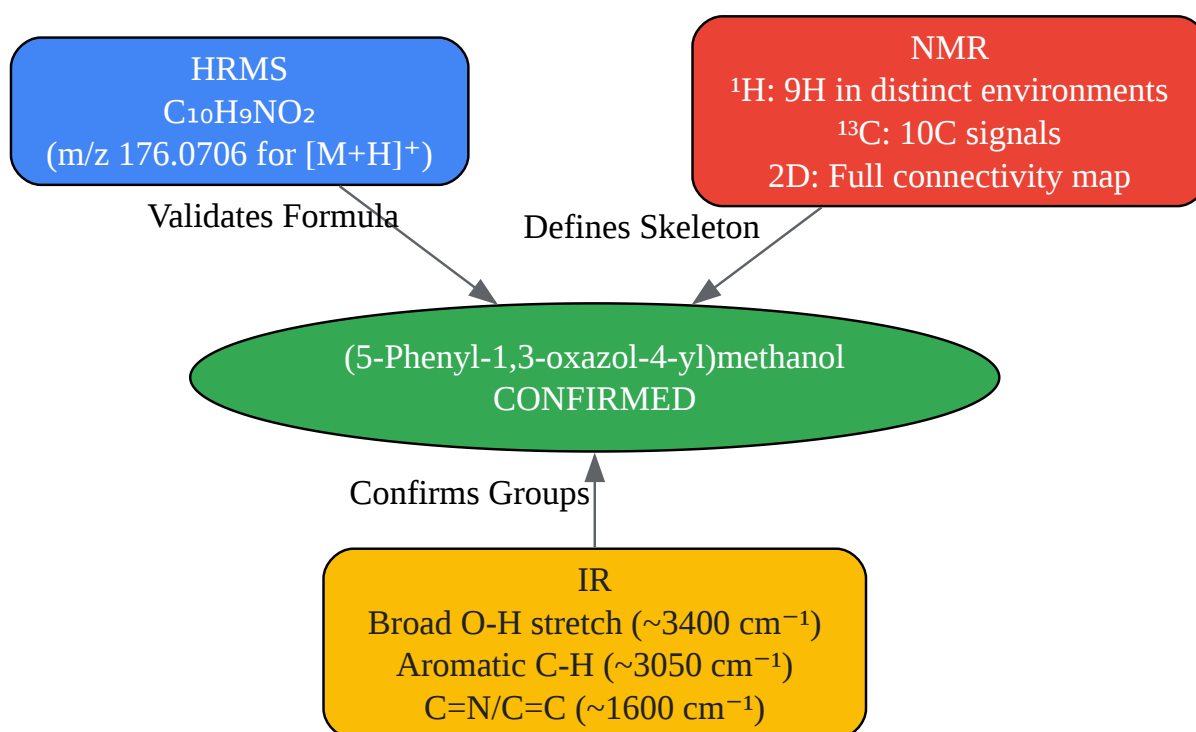
Data Interpretation & Confirmation

The IR spectrum should display characteristic absorption bands that are fully consistent with the **(5-Phenyl-1,3-oxazol-4-yl)methanol** structure.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Significance
3600-3200 (broad)	O-H Stretch	Alcohol	Crucial evidence for the hydroxyl group.
3100-3000	C-H Stretch	Aromatic (sp ²)	Confirms the presence of the phenyl and oxazole rings.
~1650-1500	C=C & C=N Stretch	Aromatic & Oxazole Ring	Characteristic "fingerprint" region for the ring systems.
~1250-1050	C-O Stretch	Alcohol & Oxazole	Confirms the C-O single bonds in the alcohol and the ring.

Conclusion: A Synthesis of Evidence

The structure of **(5-Phenyl-1,3-oxazol-4-yl)methanol** is not proven by any single piece of data, but by the overwhelming concordance of all analytical evidence.



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Caption: The convergence of analytical data confirms the structure.

The HRMS data provide the exact molecular formula. NMR spectroscopy then takes this formula and precisely assembles the atoms, piece by piece, through chemical shifts and correlation experiments, leaving no ambiguity in connectivity. Finally, IR spectroscopy provides a rapid and definitive confirmation of the functional groups required by the NMR-derived structure. This rigorous, self-validating methodology ensures the highest degree of confidence in the structural assignment, providing a solid foundation for all subsequent research and development.

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